

Standard Operating Procedure: Proper Disposal of Pomaglumetad Methionil Anhydrous

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Compound of Interest

Compound Name: *Pomaglumetad methionil
anhydrous*

Cat. No.: *B1679038*

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **pomaglumetad methionil anhydrous**. The following procedures are based on established best practices for laboratory chemical waste management and are intended to ensure the safety of laboratory personnel and compliance with environmental regulations.

Immediate Safety and Handling Precautions

Prior to handling **pomaglumetad methionil anhydrous** for disposal, it is crucial to adhere to the following safety protocols:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- **Ventilation:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.
- **Spill Management:** In case of a spill, prevent further dispersion by covering it with an inert absorbent material. Collect the absorbed material into a designated hazardous waste container. Avoid generating dust.

- **Avoid Contact:** Prevent direct contact with skin, eyes, and clothing. In case of contact, flush the affected area with copious amounts of water.

Pomaglumetad Methionil Anhydrous Profile

While a comprehensive Safety Data Sheet (SDS) for **pomaglumetad methionil anhydrous** is not publicly available, the following information has been aggregated from supplier data and related compounds. This data should be used for preliminary assessment, and it is imperative to consult the supplier-specific SDS upon acquisition of the compound.

Property	Data	Source
Synonyms	LY2140023	[1]
Molecular Formula	C13H22N2O5S	Inferred from structure
Appearance	Solid	General knowledge
Storage	Store at -20°C for short-term, -80°C for long-term	[2]
Solubility	Soluble in DMSO	General laboratory knowledge

Step-by-Step Disposal Protocol

The disposal of **pomaglumetad methionil anhydrous** must be managed through your institution's Environmental Health and Safety (EHS) or equivalent hazardous waste program.[3] Do not dispose of this compound down the drain or in regular trash.

3.1. Waste Identification and Segregation

- **Hazardous Waste Determination:** Assume **pomaglumetad methionil anhydrous** is a hazardous waste. All generators of waste are responsible for determining if their waste is hazardous.[4]
- **Segregation:** Collect all waste containing **pomaglumetad methionil anhydrous** separately from other chemical waste streams to avoid incompatible mixtures.[5] This includes:
 - Unused or expired pure compound.

- Contaminated consumables (e.g., pipette tips, weigh boats, gloves).
- Solutions containing the compound.
- Rinsate from cleaning contaminated glassware.

3.2. Waste Containerization and Labeling

- Container Selection: Use a chemically compatible, leak-proof container with a secure lid. Plastic containers are often preferred over glass to minimize the risk of breakage.[\[3\]](#)
- Labeling: Immediately label the waste container with a hazardous waste tag provided by your institution's EHS department. The label must include:[\[3\]](#)[\[6\]](#)
 - The words "Hazardous Waste".
 - The full chemical name: "**Pomaglumetad methionil anhydrous**". Avoid abbreviations or chemical formulas.
 - The approximate quantity of waste.
 - The date of waste generation (the date you first added waste to the container).
 - The principal investigator's name, lab room number, and contact information.
 - Appropriate hazard pictograms (consult the SDS or EHS for guidance).

3.3. Waste Accumulation and Storage

- Storage Location: Store the sealed waste container in a designated satellite accumulation area within the laboratory. This area must be at or near the point of generation.[\[6\]](#)
- Container Management: Keep the waste container closed at all times, except when adding waste.[\[5\]](#)
- Secondary Containment: It is best practice to store the waste container in a secondary containment bin to prevent the spread of material in case of a leak.

3.4. Arranging for Disposal

- Contact EHS: Once the waste container is full or you are ready to have it removed, contact your institution's EHS or hazardous waste management office to schedule a pickup.[\[6\]](#)
- Follow Institutional Procedures: Adhere to all specific procedures outlined by your institution for waste collection requests. This may involve submitting an online form or a paper request.[\[3\]](#)

Disposal of Empty Containers

Empty containers that once held **pomaglumetad methionil anhydrous** must also be disposed of properly.

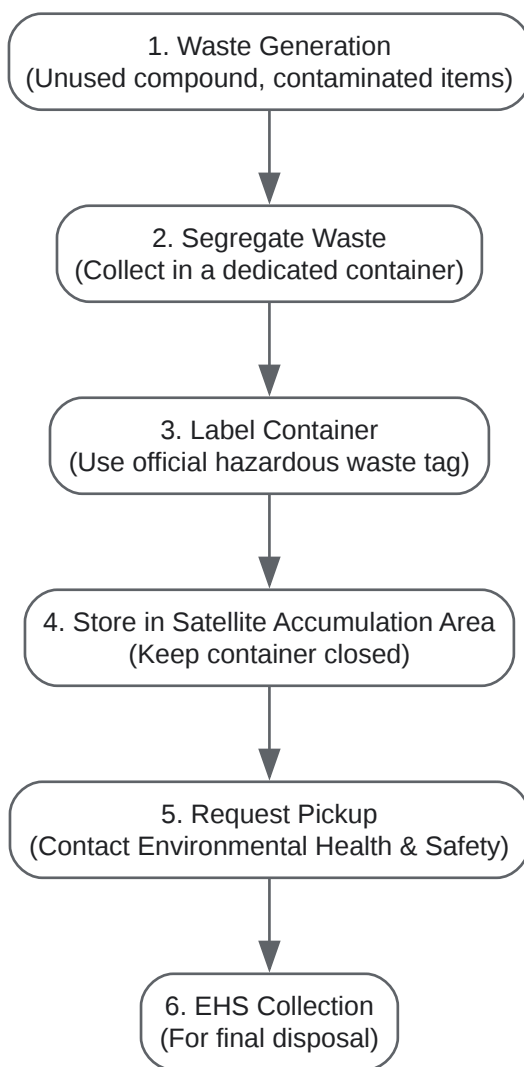
- Non-acutely Hazardous Waste Containers: If the compound is not classified as an acutely hazardous waste, a container that is "empty" (all contents have been removed by normal means) can be disposed of in the regular trash after the label has been defaced.[\[7\]](#)
- Acutely Hazardous Waste Containers: If the compound is classified as an acutely hazardous waste (P-listed), the empty container must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[\[7\]](#) Consult your EHS office for the specific classification of this compound.

Regulatory Framework

The management and disposal of chemical waste in the United States are primarily governed by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).[\[8\]](#)[\[9\]](#) These regulations provide a "cradle-to-grave" framework for hazardous waste management.[\[4\]](#) States may have additional, more stringent regulations.[\[9\]](#) It is the responsibility of the waste generator to comply with all applicable federal, state, and local regulations.[\[4\]](#)

Visual Workflow for Disposal

The following diagram illustrates the proper disposal workflow for **pomaglumetad methionil anhydrous**.



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Caption: Disposal workflow for **pomaglumetad methionil anhydrous**.

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